

A Comprehensive Technical Guide to the Safe Handling of 4-Chloropentylbenzene

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Compound of Interest

Compound Name: 4-Chloropentylbenzene

CAS No.: 79098-20-7

Cat. No.: B1597432

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This guide provides an in-depth analysis of the safety profile and handling requirements for **4-Chloropentylbenzene** (CAS No: 79098-20-7). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard safety data sheet (SDS) to explain the causality behind safety protocols, ensuring a framework of self-validating laboratory practices. Given the limited specific toxicological data for this compound, this guide synthesizes information from authoritative databases and extrapolates potential hazards based on structurally related compounds, such as chlorobenzene, to provide a comprehensive safety profile.

Section 1: Chemical Identification and Physicochemical Properties

4-Chloropentylbenzene is a halogenated aromatic hydrocarbon. Its structure, consisting of a pentyl chain attached to a chlorobenzene ring, dictates its physical properties and influences its toxicological profile. The lipophilic nature of the benzene ring and the alkyl chain, combined with the reactivity of the chloro- group, suggests that this compound requires careful handling.

Table 1: Chemical Identifiers and Physicochemical Properties of **4-Chloropentylbenzene**

Identifier	Value	Source
IUPAC Name	1-chloro-4-pentylbenzene	PubChem[1]
CAS Number	79098-20-7	PubChem[1]
Molecular Formula	C ₁₁ H ₁₅ Cl	PubChem[1]
Molecular Weight	182.69 g/mol	PubChem[1][2]
Appearance	Not specified (likely a liquid)	N/A
Boiling Point	514.75 K (241.6 °C)	Cheméo (Joback Calculated) [3]
Melting Point	Not specified	N/A
logP (Octanol/Water)	3.637	Cheméo (Crippen Calculated) [3]

| Water Solubility | Insoluble (predicted) | ThermoFisher Scientific[4] |

The high octanol/water partition coefficient (logP) indicates a tendency to bioaccumulate in fatty tissues, a critical consideration for assessing long-term exposure risks. Its predicted insolubility in water has implications for environmental fate and spill cleanup procedures.

Section 2: Hazard Identification and GHS Classification

According to notifications to the European Chemicals Agency (ECHA), **4-Chloropentylbenzene** is classified as a warning-level hazard. The primary routes of concern for occupational exposure are inhalation, skin contact, and eye contact.

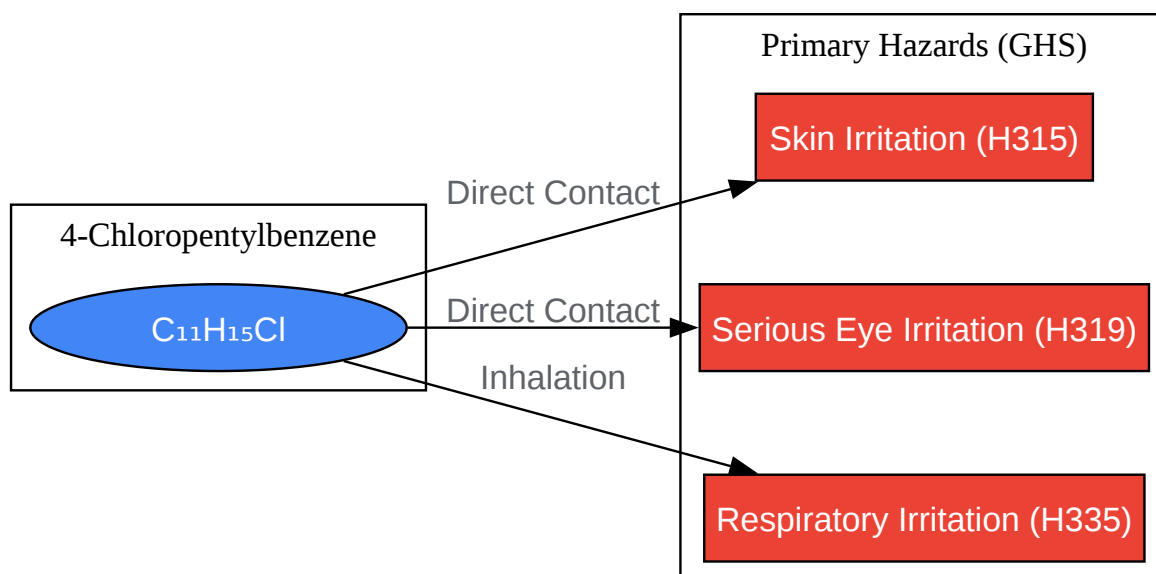
Table 2: GHS Hazard Classification for **4-Chloropentylbenzene**

GHS Classification	Hazard Statement	Hazard Code	Source
Skin Corrosion/Irritation	Causes skin irritation	H315	PubChem[1]
Serious Eye Damage/Irritation	Causes serious eye irritation	H319	PubChem[1]

| STOT - Single Exposure | May cause respiratory irritation | H335 | PubChem[1] |

STOT: Specific Target Organ Toxicity

The following diagram illustrates the direct hazards associated with this compound.



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Caption: Relationship between **4-Chloropentylbenzene** and its GHS hazards.

Section 3: Toxicological Profile

Specific toxicological data, such as LD50 or chronic exposure studies for **4-Chloropentylbenzene**, are not readily available. Therefore, a risk assessment must be

grounded in data from analogous structures, primarily chlorobenzene.

Inferred Toxicological Insights:

- **Central Nervous System (CNS):** Chlorobenzene is known to cause CNS effects, including drowsiness, headache, and tremors in animals and humans.[5][6] It is prudent to assume that **4-Chloropentylbenzene** may exhibit similar neurotoxic potential upon significant exposure.
- **Hepato- and Renal Toxicity:** Animal studies on chlorobenzene indicate that high concentrations can cause severe injury to the liver and kidneys.[5] The metabolic pathways for chlorinated aromatic compounds often involve the liver, creating reactive intermediates that can lead to cellular damage. Researchers should be aware of this potential for long-term or high-concentration exposures.
- **Carcinogenicity:** While chlorobenzene has not been classified as a carcinogen by major agencies like IARC or NTP, some animal studies have shown evidence of liver nodules.[5] Data for **4-Chloropentylbenzene** is absent, but this potential cannot be entirely dismissed.
- **Reproductive Toxicity:** Some safety data sheets for related chlorinated compounds warn of suspected damage to fertility or the unborn child.[7] For this reason, pregnant or breastfeeding individuals must not handle this product.[7]

Section 4: Safe Handling and Storage Protocols

The established hazards necessitate a stringent set of handling and storage protocols. The principle of "as low as reasonably achievable" (ALARA) for exposure should be applied at all times.

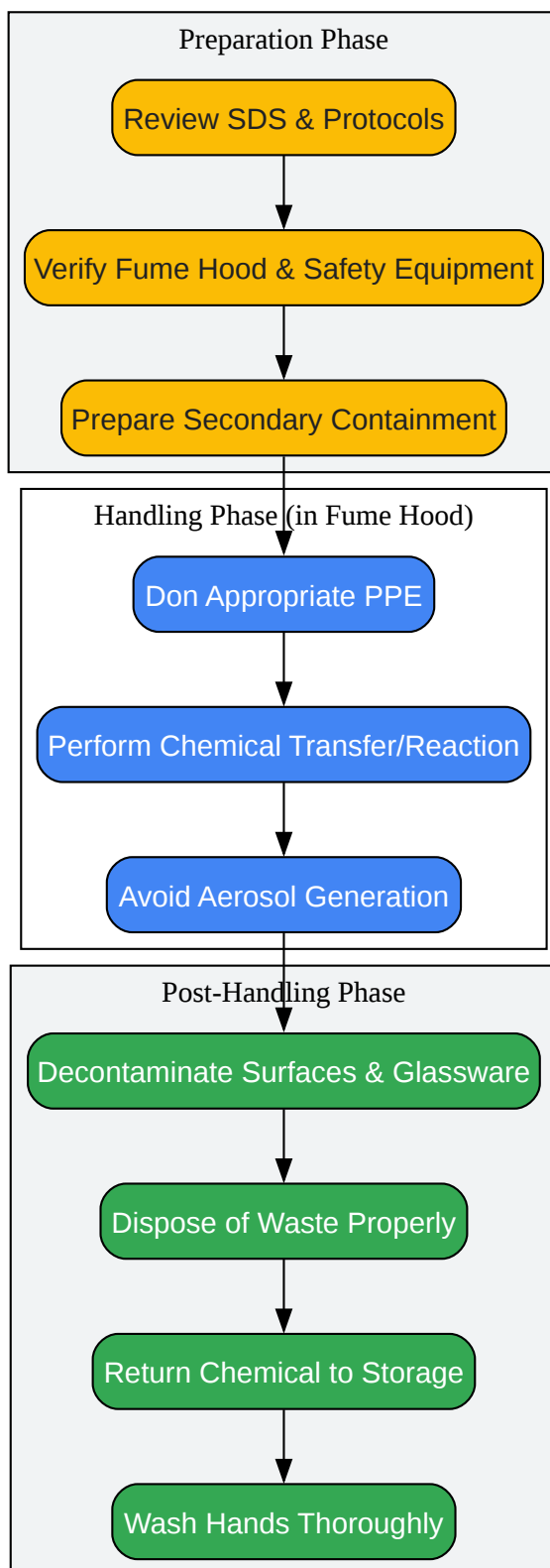
Experimental Protocol: Safe Handling Workflow

- **Preparation:**
 - Obtain special instructions before use. Do not handle until all safety precautions have been read and understood.[7]
 - Ensure a chemical fume hood is operational and certified.

- Verify the location and functionality of the nearest safety shower and eyewash station.
- Prepare and label all necessary equipment and secondary containment trays.
- Handling:
 - All manipulations of **4-Chloropentylbenzene** must be conducted within a chemical fume hood to mitigate inhalation risk.^[8]
 - Use personal protective equipment as detailed in Section 5.
 - Grounding and bonding should be used for transfers between containers to prevent static discharge if large quantities are handled.
 - Avoid the formation of aerosols.^[8]
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Wash hands and any exposed skin thoroughly with soap and water before leaving the laboratory.^[9]
 - Return the compound to its designated storage location.

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from incompatible materials.^[8]
- Keep containers tightly closed when not in use.^{[7][8]}
- Store locked up and away from sources of ignition.^{[7][9]}
- Incompatible Materials: Avoid strong oxidizing agents (peroxides, nitrates, etc.), as these can lead to violent reactions.^[9]



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Caption: A workflow diagram for the safe handling of **4-Chloropentylbenzene**.

Section 5: Personal Protective Equipment (PPE)

Given the irritant nature of **4-Chloropentylbenzene**, a robust PPE protocol is non-negotiable.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles and a face shield	Protects against splashes that cause serious eye irritation (H319).[9]
Hand	Nitrile rubber gloves (check manufacturer's breakthrough time)	Prevents skin contact that causes irritation (H315).[4]
Body	Chemical-resistant lab coat	Protects against incidental skin contact and contamination of personal clothing.

| Respiratory | Not required if handled exclusively in a fume hood. For spill cleanup or ventilation failure, use a respirator with an organic vapor cartridge. | Protects against respiratory irritation (H335) from vapors. |

Section 6: Emergency Procedures

Rapid and correct response during an emergency is critical to minimizing harm.

First Aid Measures

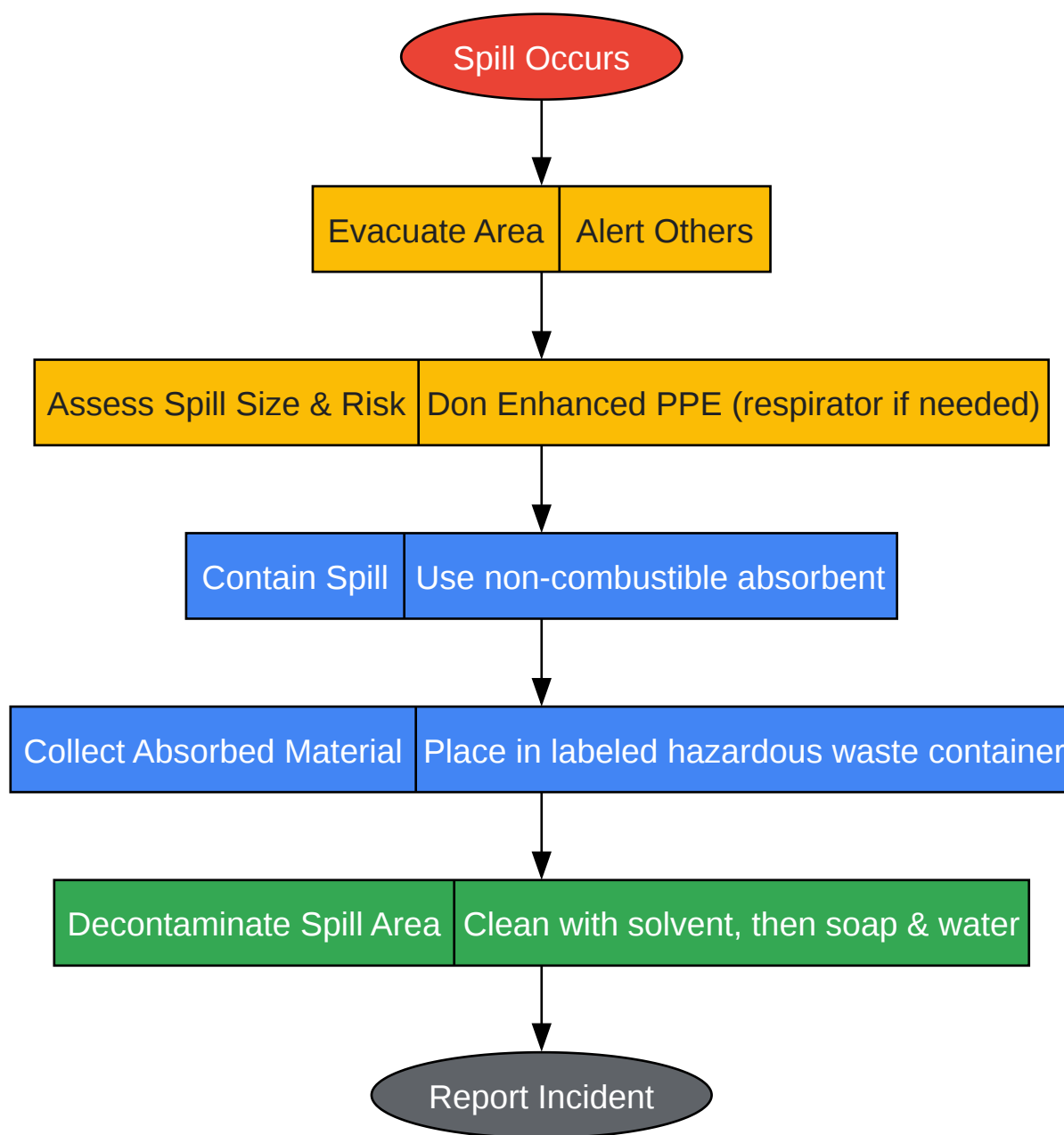
- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [4][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do.

Seek immediate medical attention.[4][8]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Spill Response Protocol

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[8]
- Ventilate: Ensure the area is well-ventilated (fume hood on maximum).
- Contain: Use a non-combustible absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Collect: Carefully scoop the absorbent material into a suitable, labeled container for hazardous waste disposal.[8]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Report: Report the incident to the laboratory supervisor or safety officer.



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Caption: A step-by-step protocol for responding to a **4-Chloropentylbenzene** spill.

Firefighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Avoid using a direct water jet, as it may spread the fire.[8][9]

- Hazardous Combustion Products: In a fire, poisonous gases are produced, including hydrogen chloride, carbon monoxide, and carbon dioxide.[\[8\]](#)[\[9\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes and inhalation of toxic fumes.
[\[8\]](#)

Section 7: Disposal Considerations

All waste containing **4-Chloropentylbenzene** must be treated as hazardous waste.

- Collect waste in properly labeled, sealed containers.[\[8\]](#)
- Do not dispose of it in drains or regular trash.[\[8\]](#)
- Disposal must be carried out by a licensed waste disposal contractor in accordance with all local, regional, and national regulations.[\[7\]](#)

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